

An In-depth Technical Guide to the Physicochemical Properties of Methyl 15-Hydroxypentadecanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 15-Hydroxypentadecanoate*

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Introduction

Methyl 15-hydroxypentadecanoate is a hydroxylated fatty acid methyl ester. It serves as a crucial organic intermediate, notably in the synthesis of macrocyclic lactones like cyclopentadecanolide (also known as Exaltolide), which are highly valued in the fragrance industry as substitutes for natural musk.^{[1][2]} Its bifunctional nature, possessing both a terminal hydroxyl group and a methyl ester, makes it a versatile molecule for various chemical transformations. This guide provides a comprehensive overview of its physicochemical properties, experimental protocols for its synthesis and analysis, and logical workflows detailing its synthesis and application.

Physicochemical Data

The fundamental physicochemical properties of **Methyl 15-Hydroxypentadecanoate** are summarized in the table below, providing a quantitative reference for laboratory and research applications.

Property	Value	Source
Molecular Formula	C16H32O3	[1][2][3]
Molecular Weight	272.42 g/mol	[1][3][4]
Melting Point	47.0 - 48.0 °C	[1]
Boiling Point (Predicted)	359.5 ± 15.0 °C	[1]
Density (Predicted)	0.927 ± 0.06 g/cm ³	[1]
pKa (Predicted)	15.20 ± 0.10	[1][3]
Purity	>98%	[2]
Solubility	Soluble in Chloroform and Ether. Soluble in warmed Ethanol.	[2]
Physical State	Solid	[2]
Storage Temperature	-20°C	[1][2]
CAS Number	76529-42-5	[1][2][4]

Experimental Protocols

Synthesis of Methyl 15-Hydroxypentadecanoate from Malania Oleifera Oil

A detailed method for the synthesis of **Methyl 15-hydroxypentadecanoate** from a natural source has been reported.[5] The protocol involves a multi-step process starting from the oil of Malania Oleifera.

Step 1: Preparation of 15-Hydroxypentadecanoic Acid

- **Saponification, Acidification, and Crystallization:** The initial oil from Malania Oleifera Chum is subjected to saponification, followed by acidification and solvent crystallization to yield 15-tetracosenoic acid.[5]

- **Ozonolysis:** 30.0 g of 15-tetracosenoic acid is dissolved in a solution of 40 ml of ethanol and 160 ml of n-hexane. The mixture is cooled to 0°C in a thermostatic water bath. Ozone, generated by a laboratory-scale corona discharge generator, is continuously bubbled through the reactor.^[5]
- **Purification:** The resulting 15-hydroxypentadecanoic acid is purified using 2-amino-2-methyl-1-propanol to form an amine compound. Subsequently, 6 mol/L hydrochloric acid is added until the pH of the solution reaches 2. The solution is then filtrated, washed to neutrality with deionized water, and dried under a vacuum at 70°C to obtain pure 15-hydroxypentadecanoic acid.^[5]

Step 2: Methyl Esterification

- **Reaction Setup:** 15 g of the purified 15-hydroxypentadecanoic acid is dissolved in 300 ml of methanol.^[5]
- **Acid Catalysis:** 2 ml of concentrated sulfuric acid is added to the methanolic solution.^[5]
- **Reflux:** The mixture is heated in a thermostatic oil bath at 90°C for 4 hours under reflux.^[5]
- **Extraction and Washing:** After the reaction, the mixture is extracted with ether and subsequently washed with deionized water to isolate the final product, **Methyl 15-Hydroxypentadecanoate**.^[5]

Analytical Methods for Characterization

The characterization of fatty acid methyl esters like **Methyl 15-Hydroxypentadecanoate** typically involves a combination of chromatographic and spectroscopic techniques.

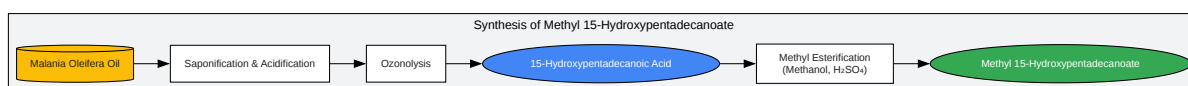
- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a primary technique for identifying and quantifying volatile and semi-volatile organic compounds. The sample is vaporized and separated based on its boiling point and polarity on a chromatographic column, followed by detection and identification by mass spectrometry based on its mass-to-charge ratio and fragmentation pattern.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR spectroscopy are used to elucidate the molecular structure by providing information about the chemical environment

of hydrogen and carbon atoms, respectively.

- Fourier-Transform Infrared (FTIR) Spectroscopy: This method is used to identify the functional groups present in the molecule by measuring the absorption of infrared radiation. For **Methyl 15-Hydroxypentadecanoate**, characteristic peaks for the hydroxyl (-OH) and ester (C=O) groups would be expected.

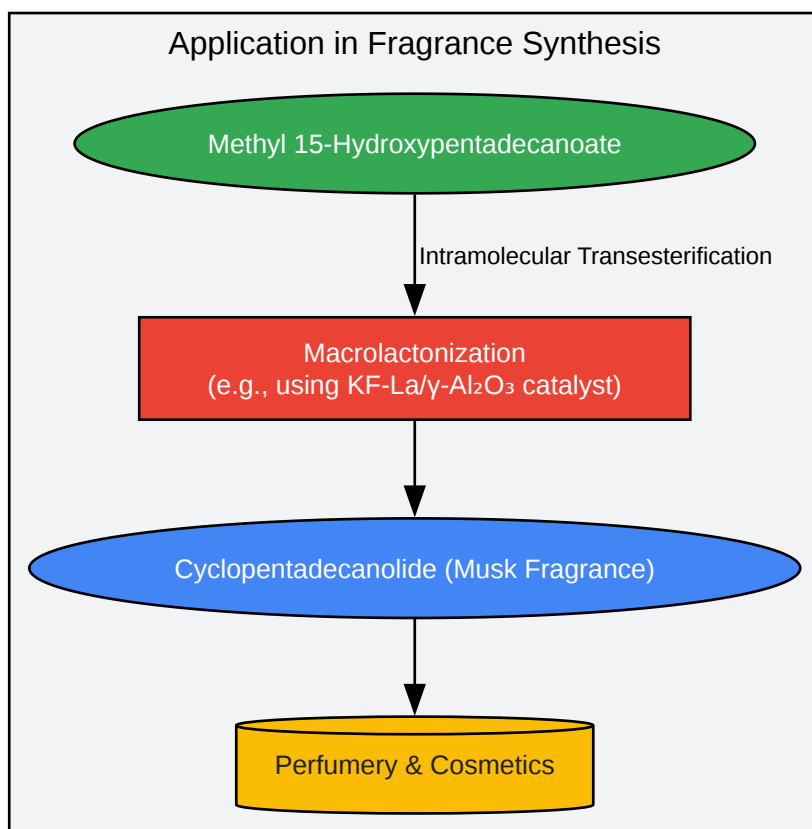
Logical and Experimental Workflows

The following diagrams illustrate the key workflows associated with **Methyl 15-Hydroxypentadecanoate**, from its synthesis to its primary application.



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Caption: Synthesis workflow of **Methyl 15-Hydroxypentadecanoate**.



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Caption: Conversion to Cyclopentadecanolide for fragrance applications.

Biological Activity

While specific signaling pathways for **Methyl 15-Hydroxypentadecanoate** are not extensively documented, fatty acid methyl esters as a class have been reported to exhibit various biological activities. Studies on other related methyl esters suggest potential antimicrobial and antifungal properties.[6] For instance, pentadecanoic acid methyl ester has been cited for its antimicrobial and antifungal activities.[6] These properties are generally attributed to the ability of the long aliphatic chains of fatty acids and their esters to disrupt the cell membranes of microorganisms. Further research is required to elucidate the specific biological roles and mechanisms of action of **Methyl 15-Hydroxypentadecanoate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Methyl 15-Hydroxypentadecanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025149#physicochemical-properties-of-methyl-15-hydroxypentadecanoate]

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